

Application Notes and Protocols: A-420983

Dose-Response in Jurkat Cells

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Compound of Interest

Compound Name: A-420983

Cat. No.: B15579343

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Introduction

A-420983 is a potent and selective small molecule inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck). Lck is a critical enzyme in the T-cell receptor (TCR) signaling pathway, playing a pivotal role in T-cell activation, proliferation, and differentiation. Dysregulation of Lck activity is implicated in various autoimmune diseases and T-cell malignancies. The Jurkat cell line, an immortalized line of human T lymphocytes, serves as a widely used in vitro model for studying T-cell biology and for evaluating the efficacy of immunomodulatory compounds. These application notes provide a detailed protocol for determining the dose-response curve of **A-420983** in Jurkat cells, enabling the assessment of its cytostatic or cytotoxic effects.

Data Presentation

The following table summarizes representative quantitative data for the dose-dependent effect of **A-420983** on Jurkat cell viability. This data is illustrative and based on the activity of highly similar pyrazolopyrimidine-based Lck inhibitors in human T-cells, as specific dose-response data for **A-420983** on Jurkat cell proliferation was not publicly available. Researchers should generate their own data for specific experimental conditions. **A-420983** has a biochemical IC₅₀

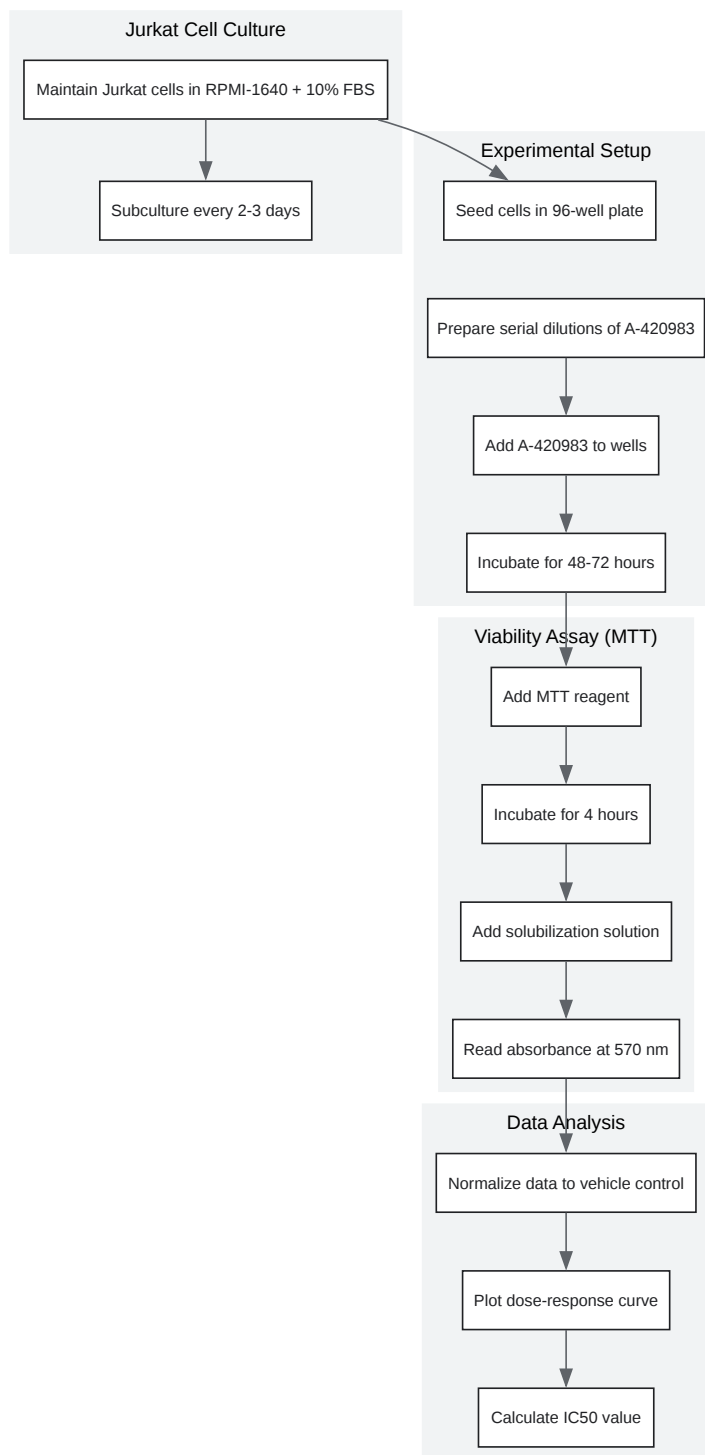
of 0.04 μM for Lck kinase activity. A structurally related Lck inhibitor, A-770041, inhibits T-cell proliferation and IL-2 production with an EC_{50} of approximately 80 nM^[1].

A-420983 Concentration (μM)	% Viability (Normalized to Vehicle Control)	Standard Deviation
0 (Vehicle Control)	100	5.2
0.01	85	4.8
0.05	60	3.5
0.1	45	2.9
0.5	20	2.1
1.0	10	1.5
5.0	5	0.8

Note: The half-maximal inhibitory concentration (IC_{50}) for **A-420983** on Jurkat cell proliferation is estimated to be in the range of 0.05 - 0.1 μM based on the data for analogous compounds.

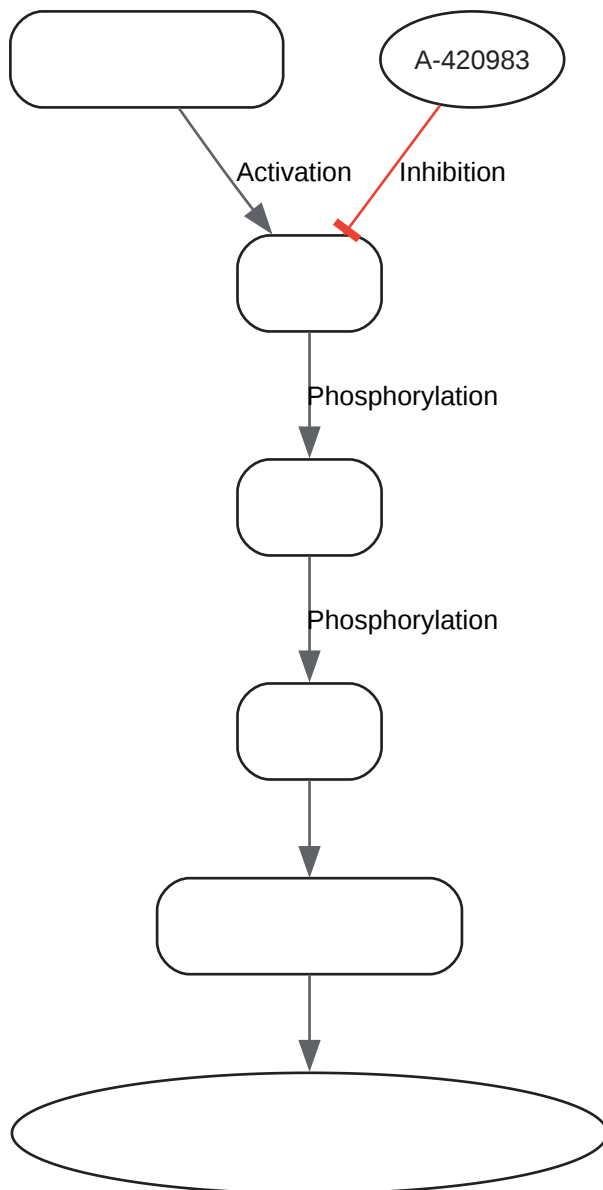
Mandatory Visualizations

Experimental Workflow for A-420983 Dose-Response Assay

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Caption: Workflow for determining the dose-response of **A-420983** in Jurkat cells.

Simplified Lck Signaling Pathway in T-Cell Activation



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References

- 1. A-770041, a novel and selective small-molecule inhibitor of Lck, prevents heart allograft rejection - PubMed [pubmed.ncbi.nlm.nih.gov]
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